

Independent Verification of CYD19's Activity: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: CYD19

Cat. No.: B15583865

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the published data on **CYD19**, a dual inhibitor of Snail and histone deacetylase (HDAC), and its alternatives. This document summarizes key experimental findings, presents detailed methodologies, and visualizes relevant biological pathways to facilitate independent assessment and future research.

Comparative Analysis of Snail Inhibitors

The following tables summarize the quantitative data on the activity of **CYD19** and a known alternative, GN25. The data for **CYD19** is primarily sourced from a 2020 study published in Science Advances by Li et al.^{[1][2]} At present, comprehensive independent verification of these findings by unrelated research groups is limited in the published literature.

Table 1: In Vitro Inhibitory Activity

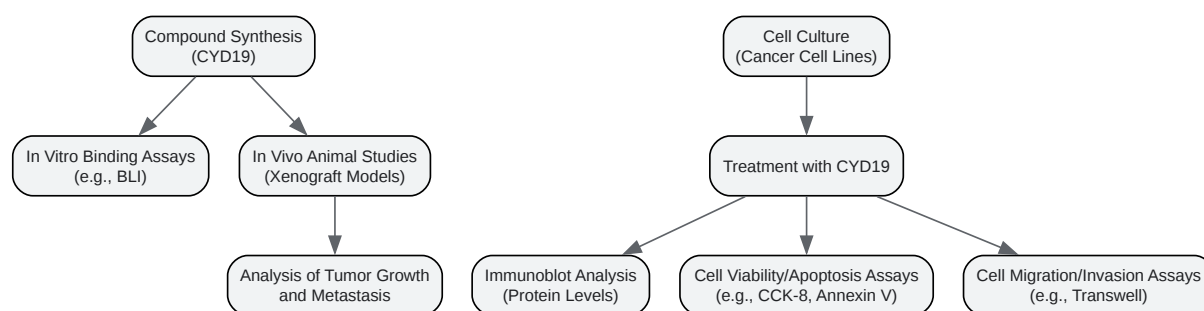
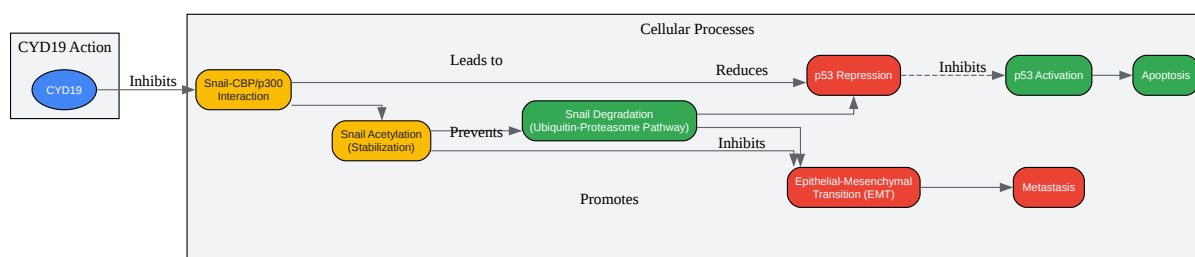
Compound	Target(s)	Assay	Result	Source
CYD19	Snail	Binding Affinity (Kd)	0.18 μ M	[3]
HDAC1	IC50	0.405 μ M	[3]	
Snail-R174A Mutant	Binding Affinity (Kd)	3.0 μ M	[1][4]	
GN25	Snail-p53 Interaction	---	Inhibits binding	[5]

Table 2: Cellular Activity in Cancer Cell Lines

Compound	Cell Line	Assay	Effect	Concentration	Source
CYD19	HCT-116	Apoptosis	Induces apoptosis	Dose-dependent	[1]
MMTV-PyMT	Cell Proliferation	Inhibits proliferation	Dose-dependent	[6]	
Various Cancer Cells	Cell Migration	Reduces migration	Dose-dependent	[7]	
GN25	K-Ras-mutated cancer cells	Gene Expression	Induces p53 and p21	Not specified	[5]
Kras-HMLE-SNAIL	Cell Growth	Growth inhibition	20 μ M	[8]	
Kras-HMLE-SNAIL	Spheroid Formation	Suppresses formation	20 μ M	[8]	

Signaling Pathway and Mechanism of Action

CYD19 is reported to function as a potent inhibitor of the interaction between the transcription factor Snail and the histone acetyltransferases CBP/p300.[2] This disruption leads to the destabilization and subsequent degradation of Snail protein through the ubiquitin-proteasome pathway.[1] The degradation of Snail alleviates its repressive effect on tumor suppressor proteins like p53, leading to increased p53 stability and activity.[9] This cascade of events ultimately results in the inhibition of epithelial-mesenchymal transition (EMT), a crucial process in cancer metastasis, and the induction of apoptosis in cancer cells.[1]



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